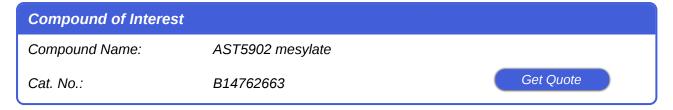


# Preparing AST5902 Mesylate Stock Solution in DMSO: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a stock solution of AST5902 mesylate in dimethyl sulfoxide (DMSO). AST5902 is the primary active metabolite of alflutinib, a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor. [1][2] It is instrumental in the pharmacological activity against non-small cell lung cancer (NSCLC), particularly in cases with EGFR mutations, including the T790M resistance mutation. [1][2] Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of in vitro experimental results.

## **Physicochemical Properties and Solubility**

A summary of the key physicochemical properties of **AST5902 mesylate** is provided in the table below. This information is essential for accurate calculations and solution preparation.

Property	Value	Source
Molecular Formula	C28H33F3N8O5S	[1]
Molecular Weight	650.67 g/mol	[1]
CAS Number	2412155-75-8	[1]
Appearance	Solid	[1]
Solubility in DMSO	50 mg/mL	[3][4]



# Experimental Protocol: Preparation of a 10 mM AST5902 Mesylate Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **AST5902 mesylate** in DMSO. It is critical to use anhydrous, high-purity DMSO to ensure the stability and solubility of the compound.[3][4]

#### Materials:

- AST5902 mesylate powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[3][4]
- · Pipettes and sterile filter tips

#### Procedure:

- Equilibrate Reagents: Allow the **AST5902 mesylate** powder and anhydrous DMSO to reach room temperature before opening to prevent moisture condensation.
- Weigh AST5902 Mesylate: Accurately weigh out the desired amount of AST5902 mesylate powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.51 mg of the compound.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the vial containing the AST5902 mesylate powder.
- Dissolve the Compound: Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonication in a water bath for 5-



10 minutes can be applied to aid dissolution.[3][4] Visually inspect the solution to ensure it is clear and free of any precipitate.

 Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for shortterm storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Calculations for Stock Solution Preparation:

The following table provides the required mass of **AST5902 mesylate** for preparing different volumes of a 10 mM stock solution.

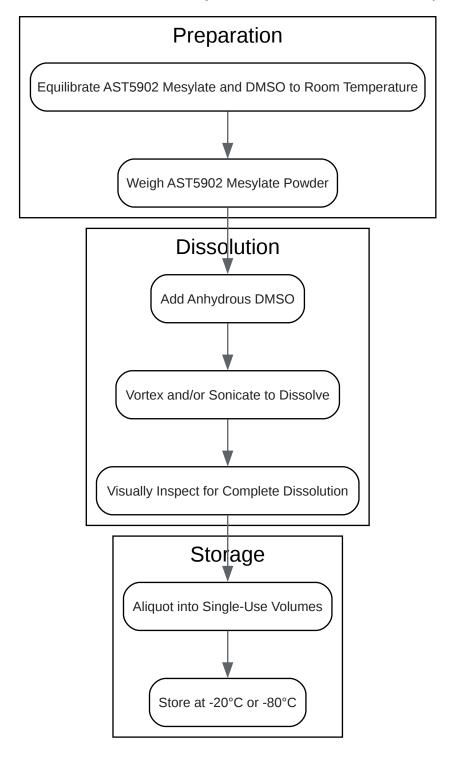
Desired Volume of 10 mM Stock Solution	Required Mass of AST5902 Mesylate (MW = 650.67 g/mol )
100 μL	0.651 mg
500 μL	3.255 mg
1 mL	6.51 mg
5 mL	32.55 mg

## **Experimental Workflow**

The following diagram illustrates the workflow for preparing the **AST5902 mesylate** stock solution.



### Workflow for AST5902 Mesylate Stock Solution Preparation



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Caption: A flowchart outlining the key steps for preparing a stock solution of **AST5902 mesylate** in DMSO.



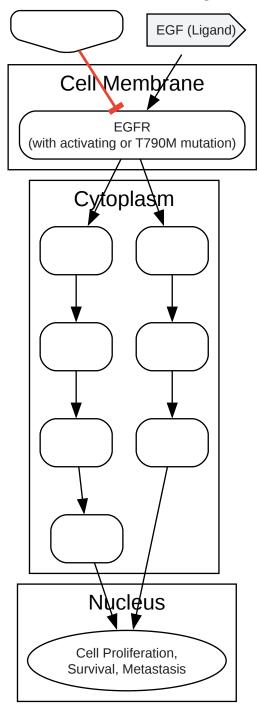
### **Mechanism of Action and Signaling Pathway**

AST5902 is an active metabolite of alflutinib and functions as a potent and selective inhibitor of the epidermal growth factor receptor (EGFR).[2] It is particularly effective against activating EGFR mutations and the T790M resistance mutation, which are common in non-small cell lung cancer.[1][2] By inhibiting the tyrosine kinase activity of EGFR, AST5902 blocks downstream signaling pathways that are crucial for tumor cell proliferation, survival, and metastasis.

The diagram below depicts the simplified EGFR signaling pathway and the inhibitory action of AST5902.



## AST5902 Inhibition of EGFR Signaling Pathway



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Caption: The inhibitory effect of AST5902 on the EGFR signaling cascade, preventing downstream activation and tumor cell proliferation.



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- To cite this document: BenchChem. [Preparing AST5902 Mesylate Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14762663#preparing-ast5902-mesylate-stock-solution-in-dmso]

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